

Butyl Decanoate: A Biodegradable Solvent for Modern Tissue Processing

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Compound of Interest		
Compound Name:	Butyl decanoate	
Cat. No.:	B1668121	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

In the field of histology and pathology, the processing of tissue specimens for microscopic examination is a fundamental procedure. A critical step in this process is "clearing," where a solvent is used to remove the dehydrating agent (typically ethanol) and render the tissue transparent, preparing it for infiltration with an embedding medium like paraffin wax. For decades, xylene has been the clearing agent of choice. However, xylene is a hazardous chemical, posing significant health and environmental risks.

This document provides detailed application notes and protocols for the use of **butyl decanoate** as a safe, effective, and biodegradable alternative to xylene in tissue processing. **Butyl decanoate**, a fatty acid ester, offers comparable, and in some cases superior, results to xylene without the associated hazards.[1][2] Its use aligns with the growing need for greener and safer laboratory practices.

Key Advantages of Butyl Decanoate

• Enhanced Safety: **Butyl decanoate** has a high flash point (136°C) and low vapor pressure, significantly reducing the risk of fire and inhalation exposure compared to xylene.[1] It is not classified as a hazardous substance, contributing to a safer working environment for laboratory personnel.[2][3]



- Biodegradability: As a naturally derived ester, butyl decanoate is readily biodegradable, minimizing its environmental impact.
- Excellent Performance: Studies have shown that **butyl decanoate** provides tissue section quality that is at least equal to that obtained with xylene. It effectively clears tissue without impairing morphology or subsequent staining characteristics.
- Reduced Tissue Hardening: Unlike xylene, which can make tissues brittle with prolonged exposure, butyl decanoate is gentler on tissues, resulting in easier sectioning.

Physical and Chemical Properties

A clear understanding of **butyl decanoate**'s properties is essential for its effective implementation in tissue processing protocols.

Property	Value
Synonyms	Butyl caprate, Decanoic acid butyl ester
CAS Number	30673-36-0
Molecular Formula	C14H28O2
Molecular Weight	228.37 g/mol
Appearance	Colorless to almost colorless liquid
Boiling Point	Approx. 123°C at 4 mmHg
Flash Point	136°C
Specific Gravity	Approx. 0.86 at 20°C
Refractive Index	Approx. 1.43
Vapor Pressure	< 0.01 kPa at 20°C

Experimental Protocols

The following protocols provide a general framework for the use of **butyl decanoate** in tissue processing. It is recommended that laboratories validate and optimize these protocols for their



specific tissue types and sizes.

Protocol 1: Automated Tissue Processing

This protocol is designed for use with automated tissue processors. The timings provided are a general guideline and may require adjustment.

Dehydration:

• 70% Ethanol: 1 hour

• 80% Ethanol: 1 hour

• 95% Ethanol: 1 hour

• 100% Ethanol I: 1 hour

• 100% Ethanol II: 1.5 hours

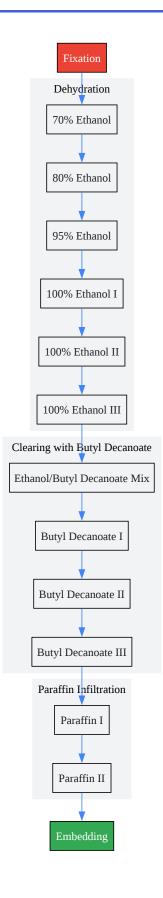
• 100% Ethanol III: 1.5 hours

Clearing: 7. 100% Ethanol / Butyl Decanoate (1:1): 1 hour 8. Butyl Decanoate I: 1 hour 9.

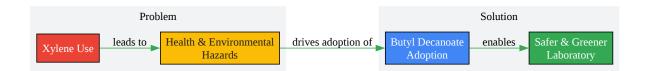
Butyl Decanoate II: 1.5 hours 10. Butyl Decanoate III: 1.5 hours

Infiltration: 11. Paraffin I: 1.5 hours 12. Paraffin II: 2 hours









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